

Influence of temperature on the stability of Tris(2,4-pentanedionato)chromium(III)

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Compound of Interest

Compound Name: Tris(2,4-pentanedionato)chromium(III)

Cat. No.: B1194366

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Technical Support Center: Tris(2,4-pentanedionato)chromium(III) Stability

Welcome to the technical support center for **Tris(2,4-pentanedionato)chromium(III)**, also known as $\text{Cr}(\text{acac})_3$. This guide is designed to assist researchers, scientists, and drug development professionals in understanding and troubleshooting issues related to the influence of temperature on the stability of this compound during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the expected appearance of **Tris(2,4-pentanedionato)chromium(III)** and does temperature affect it?

A1: **Tris(2,4-pentanedionato)chromium(III)** is typically a deep maroon, dark purple, or black crystalline powder.^[1] While minor color variations can occur depending on the purity and crystalline form, significant color changes upon heating may indicate decomposition or phase transitions. The color of the complex arises from d-d electronic transitions.^[2]

Q2: At what temperature does **Tris(2,4-pentanedionato)chromium(III)** begin to decompose?

A2: The melting point of **Tris(2,4-pentanedionato)chromium(III)** is approximately 210-216°C, and it boils at 340°C.^{[1][2][3][4][5][6]} The compound begins to sublime near 110°C.^[2] Thermal

decomposition, involving the loss of the acetylacetonate (acac) ligands, occurs at higher temperatures. Studies have shown that the removal of these ligands can happen in distinct stages, with some research indicating the loss of at least one acac group at 280°C.[7][8]

Q3: I observed a color change in my $\text{Cr}(\text{acac})_3$ sample during a reaction at elevated temperatures. What could be the cause?

A3: A color change, particularly to green, upon heating $\text{Cr}(\text{acac})_3$, especially when supported on materials like silica or alumina, can indicate a change in the coordination environment of the chromium ion.[9] This may be due to interactions with the support material or the beginning of ligand loss. Significant color changes can be a precursor to decomposition.

Q4: Is **Tris(2,4-pentanedionato)chromium(III)** stable in all solvents at elevated temperatures?

A4: **Tris(2,4-pentanedionato)chromium(III)** is generally soluble in non-polar organic solvents.[2][3][4] However, its stability in a particular solvent at high temperatures will depend on the solvent's boiling point and its reactivity with the complex. It is advisable to consult literature for the specific solvent system and temperature range you are working with. The compound is noted to be stable in the presence of acids and bases.[10]

Q5: How should I properly store **Tris(2,4-pentanedionato)chromium(III)** to ensure its stability?

A5: To maintain its stability, **Tris(2,4-pentanedionato)chromium(III)** should be stored in its original, securely sealed container in a cool, dry, and well-ventilated area.[11] Recommended storage temperatures are generally between 10°C and 25°C.[10] It should be stored away from incompatible materials, such as oxidizing agents.[11]

Q6: Can the heating process lead to the oxidation of Cr(III)?

A6: While **Tris(2,4-pentanedionato)chromium(III)** is a relatively stable Cr(III) complex, heating chromium(III) compounds, particularly in the presence of other substances, can potentially lead to the formation of Cr(VI). For instance, heating chromium-containing sludge in the presence of CaO has been shown to promote the oxidation of Cr(III) to Cr(VI) in the temperature range of 200-400°C.[12] Similarly, heating mixed Cr(III)-Fe(III) (oxy)hydroxides can also result in the formation of Cr(VI).[13] It is crucial to consider the entire experimental system when evaluating the risk of chromium oxidation.

Quantitative Data on Thermal Stability

The following table summarizes key temperature-related properties of **Tris(2,4-pentanedionato)chromium(III)**.

Property	Value	Notes
Melting Point	210 - 216 °C	The compound transitions from solid to liquid. [1] [2] [3] [4] [5] [6]
Boiling Point	340 °C	The compound transitions from liquid to gas. [2] [3] [4] [5] [6]
Sublimation	Begins near 110 °C	The compound transitions directly from solid to gas. [2]
Decomposition	Onset can be observed before the boiling point.	The loss of acetylacetonate ligands can occur in stages. For example, when grafted onto a silica support, the first weight loss is observed between 190 and 270°C, with a second loss between 300 and 330°C. [8] Another study suggests the loss of at least one acetylacetonate group at 280°C. [7]

Experimental Protocols

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **Tris(2,4-pentanedionato)chromium(III)** by measuring its mass change as a function of temperature.

Methodology:

- Instrument Calibration: Ensure the TGA instrument is calibrated for both temperature and mass according to the manufacturer's guidelines.

- Sample Preparation: Accurately weigh 5-10 mg of **Tris(2,4-pentanedionato)chromium(III)** into a clean, tared TGA pan (typically alumina or platinum).
- Experimental Conditions:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with the desired gas (e.g., nitrogen for an inert atmosphere or air for an oxidative atmosphere) at a constant flow rate (e.g., 20-50 mL/min).
 - Equilibrate the sample at a starting temperature (e.g., 30°C).
 - Program the instrument to heat the sample at a constant rate (e.g., 10°C/min) to a final temperature (e.g., 600°C).
- Data Analysis: Record the mass of the sample as a function of temperature. The resulting TGA curve will show the temperatures at which weight loss occurs, indicating sublimation or decomposition. The derivative of the TGA curve (DTG) can be used to identify the temperatures of the maximum rates of mass loss.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and other phase transitions of **Tris(2,4-pentanedionato)chromium(III)** by measuring the heat flow to or from the sample as a function of temperature.

Methodology:

- Instrument Calibration: Calibrate the DSC instrument for temperature and heat flow using standard reference materials (e.g., indium).
- Sample Preparation: Accurately weigh 2-5 mg of **Tris(2,4-pentanedionato)chromium(III)** into a clean, tared DSC pan (typically aluminum). Seal the pan hermetically.
- Reference Pan: Prepare an empty, sealed DSC pan to be used as a reference.
- Experimental Conditions:

- Place the sample and reference pans in the DSC cell.
- Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate.
- Equilibrate the sample at a starting temperature (e.g., 30°C).
- Program the instrument to heat the sample at a constant rate (e.g., 10°C/min) through the expected melting range and beyond (e.g., to 250°C).
- Data Analysis: Record the differential heat flow as a function of temperature. Endothermic peaks will indicate phase transitions such as melting. The onset temperature of the peak is typically reported as the melting point.

Visualizations

Troubleshooting Workflow for Cr(acac)₃ Stability Issues



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Caption: Troubleshooting workflow for stability issues with $\text{Cr}(\text{acac})_3$.

Relationship Between Temperature and Cr(acac)₃ Stability

Caption: Thermal behavior of **Tris(2,4-pentanedionato)chromium(III)**.

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